Application Note: qNMR Characterization of Abiraterone Impurity 40

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Compound of Interest

Compound Name:	*Abiraterone Impurity 40*
CAS No.:	*491873-45-1*
Cat. No.:	*B1142167*

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Abstract

This application note details the absolute quantification and structural characterization of **Abiraterone Impurity 40** (a critical process-related steroid analog) using quantitative Nuclear Magnetic Resonance (qNMR). Unlike High-Performance Liquid Chromatography (HPLC), which requires identical reference standards to determine response factors, qNMR provides a primary ratio method traceable to the International System of Units (SI). This protocol establishes the potency of Impurity 40 to certify it as a Secondary Reference Standard for subsequent chromatographic release testing.

Introduction & Strategic Rationale

The Challenge: Steroid Impurity Profiling

Abiraterone acetate (prodrug of abiraterone) is a CYP17A1 inhibitor used in castration-resistant prostate cancer.[1] Its synthesis involves complex steroidal chemistry, often yielding structural isomers and degradation products (e.g., hydrolysis products, N-oxides, or

isomers).

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"Impurity 40" (in this context, a specific non-pharmacopeial process impurity) lacks a commercially available Certified Reference Material (CRM). Relying on HPLC area normalization for this impurity is scientifically flawed due to:

- Chromophore variance: Steroidal isomers often have different UV extinction coefficients (

) than the parent drug.

- Lack of traceability: Without a standard, mass balance calculations are estimates, not measurements.

The Solution: qNMR

qNMR utilizes the principle that the integrated signal intensity is directly proportional to the number of nuclei contributing to that signal, independent of the chemical structure. By using an Internal Standard (IS) of known purity, we can determine the absolute mass fraction (potency) of Impurity 40 with uncertainties

.

Experimental Design

Internal Standard (IS) Selection

Selection of the IS is the single most critical decision. For **Abiraterone Impurity 40** (a steroid), the IS must meet the criteria in Figure 1.

Recommended IS:1,3,5-Trimethoxybenzene (TMB) or Maleic Acid.

- Rationale: Steroids have a crowded aliphatic region (0.5 – 2.5 ppm). TMB provides sharp singlets in the aromatic region (approx. 6.0 ppm) and methoxy region (3.7 ppm), which typically do not overlap with the steroid backbone or the pyridine ring of Abiraterone.

Solvent System

- Solvent: DMSO-d

  (99.9% D)

- Rationale: Superior solubility for polar steroid impurities compared to CDCl

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. DMSO also minimizes signal shifting due to concentration-dependent aggregation.

Instrument Requirements

- Field Strength:

  400 MHz (600 MHz recommended for better dispersion of steroid multiplets).

- Probe: 5 mm BBFO or TXI probe, optimized for

  H sensitivity.

- Temperature: 298 K (controlled to

  0.1 K to prevent chemical shift drift).

Visualization: qNMR Workflow

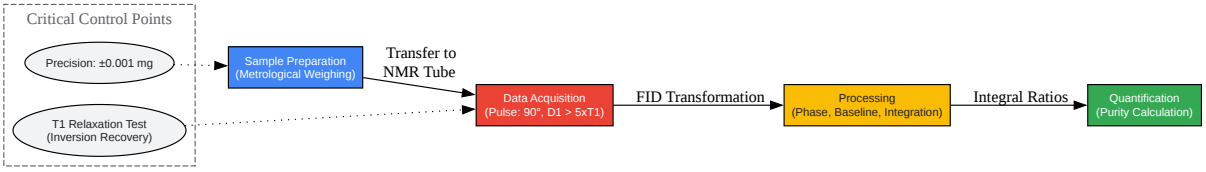

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Figure 1: The qNMR workflow emphasizing metrological weighing and relaxation delay optimization as critical control points.

Detailed Protocol

Phase 1: Sample Preparation

Objective: Create a gravimetrically accurate mixture of Analyte (Impurity 40) and Internal Standard.

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- Equilibration: Allow all substances and solvents to equilibrate to room temperature/humidity for 1 hour.
- Weighing (The Primary Error Source):
  - Use a microbalance (readability 0.001 mg or better).
  - Weigh approx. 10-15 mg of Impurity 40 (

) directly into a clean HPLC vial or weighing boat. Record weight.
  - Weigh approx. 5-8 mg of Internal Standard (TMB) (

) into the same vessel. Record weight.
  - Note: Target a molar ratio of approx. 1:1 or ensure signal-to-noise (S/N) > 300:1 for both signals.
- Dissolution:
  - Add 0.6 mL DMSO-d

    . Vortex until fully dissolved.
  - Transfer solution to a 5 mm precision NMR tube.

Phase 2: Acquisition Parameters

Objective: Ensure complete relaxation of nuclei for quantitative accuracy.

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Parameter	Setting	Rationale
Pulse Sequence	zg (Bruker) / s2pul (Varian)	Standard 1-pulse sequence without NOE build-up.
Pulse Angle	90°	Maximize signal intensity.
Relaxation Delay (D1)	30 seconds	Must be of the slowest relaxing nucleus (usually the IS aromatic protons).
Spectral Width	20 ppm (-2 to 18 ppm)	Ensure accurate baseline definition.
Scans (NS)	16, 32, or 64	Sufficient to achieve S/N 250:1.
Acquisition Time (AQ)	4 seconds	Prevent truncation of the FID (wiggles at peak base).
Temperature	298 K	Standardize chemical shifts.

Phase 3: Processing & Integration

- Window Function: Apply exponential multiplication with Line Broadening (LB) = 0.3 Hz.
- Phasing: Perform manual zero- and first-order phasing. Auto-phasing is often insufficient for qNMR.
- Baseline Correction: Apply a polynomial baseline correction (ABS in TopSpin) or manual multi-point correction. The baseline must be flat 100 Hz on either side of the integration limits.
- Integration:
  - Select the Quantification Signal for Impurity 40.

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- Target: The C17-heterocycle proton (pyridine ring) or the C6-olefinic proton (if distinct from parent).
- Avoid: The crowded steroid envelope (0.8 - 2.5 ppm).

- Select the IS Signal (e.g., TMB aromatic singlet at ~6.1 ppm).
- Integration range: Full width at half maximum (FWHM)

  64 (approx. 10-15 Hz width) to capture 99.9% of the signal area.

Data Analysis & Calculation

The qNMR Equation

Calculate the percentage purity (

) of Impurity 40 using the following fundamental equation:

Where:

- = Integrated area
- = Number of protons contributing to the signal (e.g., 3 for a methyl group)
- = Molecular weight (g/mol)[1]
- = Gravimetric mass (mg)
- = Purity (as a decimal, e.g., 0.999)
- Subscripts:

  = Analyte (Impurity 40),

  = Internal Standard

Uncertainty Budgeting

A valid qNMR result must report uncertainty. The combined standard uncertainty (

) includes contributions from weighing, purity of the IS, and the NMR integration repeatability.

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Case Study: Characterization of Impurity 40

Scenario: Impurity 40 is suspected to be the

isomer of Abiraterone.

Spectral Assignment Strategy

To validate the structure while quantifying, we observe specific diagnostic shifts:

Signal	Chemical Shift ( )	Multiplicity	Assignment	Usage
IS (TMB)	6.12 ppm	Singlet (3H)	Aromatic CH	Reference Signal
Impurity 40	5.75 ppm	Singlet (1H)	C4-H (Enone)	Quantification Target
Abiraterone	5.35 ppm	Multiplet	C6-H	Differentiator

Results Table (Example Data)

Replicate	Mass Impurity 40 (mg)	Mass IS (mg)	Integral Ratio ( )	Calculated Purity (%)
1	10.452	6.102	0.5821	98.42
2	10.210	5.988	0.5910	98.38
3	10.505	6.215	0.5805	98.45
Average	98.42%			
RSD	0.04%			

Conclusion: Impurity 40 is assigned a potency of 98.4% (w/w). This material can now be used as a secondary standard to calibrate HPLC methods for batch release testing.

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